

Application Note: Quantification of Isobutyl Methyl Phthalate in Indoor Dust Samples

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Compound of Interest

Compound Name: *Isobutyl methyl phthalate*

Cat. No.: B15440008

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Abstract

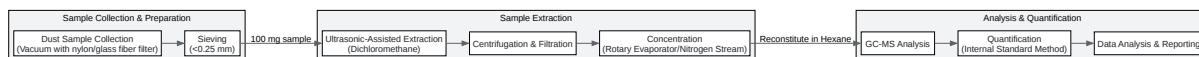
This application note provides a comprehensive protocol for the quantification of **isobutyl methyl phthalate** in indoor dust samples using ultrasonic-assisted extraction (UAE) followed by gas chromatography-mass spectrometry (GC-MS). Phthalates are a class of semi-volatile organic compounds (SVOCs) commonly used as plasticizers, and their presence in indoor dust is a significant route of human exposure. This document is intended for researchers, scientists, and professionals in environmental health and analytical chemistry.

Introduction

Isobutyl methyl phthalate, a member of the phthalate ester family, is utilized in various consumer products, leading to its accumulation in indoor environments. Indoor dust acts as a primary sink for many indoor pollutants, including phthalates.^{[1][2]} Monitoring the levels of **isobutyl methyl phthalate** in dust is crucial for assessing human exposure and understanding its potential health risks. This application note details a reliable and validated method for the extraction and quantification of **isobutyl methyl phthalate** from indoor dust samples.

Experimental Workflow

The overall experimental workflow is depicted in the diagram below, outlining the key stages from sample collection to data analysis.



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References

- 1. Consumer Product Chemicals in Indoor Dust: A Quantitative Meta-analysis of U.S. Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 2. dukespace.lib.duke.edu [dukespace.lib.duke.edu]
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